

# A Technical Guide to 4-Methyloctanoic Acid: Commercial Sourcing and Scientific Applications

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## Compound of Interest

Compound Name: 4-Methyloctanoic acid

Cat. No.: B109220

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **4-Methyloctanoic acid**, a branched-chain fatty acid of increasing interest in various scientific fields. This document details commercial suppliers, purchasing options, and technical specifications. Furthermore, it explores the potential biological activities and experimental considerations for researchers and professionals in drug development.

## Commercial Suppliers and Purchasing Options

**4-Methyloctanoic acid** is readily available from a range of commercial chemical suppliers, catering to both research and bulk quantity needs. The purity of the commercially available product is typically high, often exceeding 98%. Below is a summary of prominent suppliers and their offerings.

Supplier	Typical Purity	Available Quantities	Notes
Sigma-Aldrich (Merck)	≥98%	Grams to Kilograms	Offers food-grade (FG) and kosher certified products. Provides access to Safety Data Sheets (SDS) and Certificates of Analysis (CoA).
Thermo Fisher Scientific (Alfa Aesar) <a href="#">[1]</a>	98%	Grams to hundreds of grams	Products are intended for laboratory use. Detailed chemical properties are available on their website.
MedChemExpress <a href="#">[2]</a> <a href="#">[3]</a>	>99%	Milligrams to grams	Provides high-purity compounds for research, along with technical data including solubility information.
Cayman Chemical	≥98%	Milligrams to grams	Specializes in biochemicals for research, providing detailed product information and safety data.
Santa Cruz Biotechnology	≥98%	Grams	Offers a range of research chemicals with accompanying technical data.
TCI Chemicals	>98%	Grams to hundreds of grams	Provides a wide array of organic chemicals

for research and development.

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A supplier of specialty chemicals, including 4-Methyloctanoic acid, for industrial and larger-scale applications.

## Technical Data and Specifications

### Chemical and Physical Properties

- Chemical Formula:  $C_9H_{18}O_2$
- Molecular Weight: 158.24 g/mol [4]
- CAS Number: 54947-74-9[4]
- Appearance: Colorless to pale yellow liquid[5]
- Odor: Has a characteristic fatty, waxy, and sometimes described as "goaty" or "mutton-like" odor.
- Solubility: Soluble in organic solvents such as ethanol, ether, and chloroform. It has limited solubility in water[5].

## Safety and Handling

Safety Data Sheets (SDS) are available from most suppliers and should be consulted before handling. **4-Methyloctanoic acid** is classified as a corrosive substance that can cause severe skin burns and eye damage.[4][6][7] Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or under a chemical fume hood.

## Biological Activity and Research Applications

While **4-Methyloctanoic acid** is well-known for its contribution to the flavor profile of certain foods, emerging research suggests that branched-chain fatty acids (BCFAs) as a class possess interesting biological activities that are relevant to drug development.

## Potential Therapeutic Areas

Studies on BCFAs indicate potential applications in the following areas:

- **Metabolic Diseases:** BCFAs have been shown to influence lipid metabolism and may have a role in managing metabolic disorders.[\[8\]](#)[\[9\]](#)
- **Inflammation:** Some BCFAs exhibit anti-inflammatory properties, suggesting their potential as therapeutic agents for inflammatory conditions.[\[8\]](#)[\[9\]](#)
- **Oncology:** The anti-proliferative effects of certain BCFAs on cancer cells have been reported, opening avenues for cancer research.[\[8\]](#)[\[10\]](#)

## Mechanism of Action

The precise molecular mechanisms of **4-Methyloctanoic acid** are not fully elucidated. However, based on studies of other BCFAs, a plausible mechanism of action involves the modulation of nuclear receptors, such as Peroxisome Proliferator-Activated Receptors (PPARs) and Liver X Receptors (LXRs). These receptors are key regulators of lipid metabolism and inflammation.

## Experimental Protocols and Methodologies

Detailed experimental protocols for **4-Methyloctanoic acid** are often specific to the research question. Below are general methodologies that can be adapted for in vitro and in vivo studies.

### In Vitro Cell-Based Assays

A common application of **4-Methyloctanoic acid** in a research setting is to investigate its effects on cultured cells.

**Objective:** To determine the effect of **4-Methyloctanoic acid** on gene expression in a human hepatocyte cell line (e.g., HepG2).

#### Methodology:

- **Cell Culture:** HepG2 cells are cultured in appropriate media and conditions until they reach a suitable confluency.
- **Treatment:** Cells are treated with varying concentrations of **4-Methyloctanoic acid** (dissolved in a suitable solvent like DMSO) for a specified period (e.g., 24 hours). A vehicle control (DMSO alone) is also included.
- **RNA Extraction:** Total RNA is extracted from the cells using a commercial kit.
- **Gene Expression Analysis:** The expression of target genes (e.g., those involved in lipid metabolism or inflammation) is quantified using real-time quantitative polymerase chain reaction (RT-qPCR).

## In Vivo Studies

Animal models can be used to investigate the physiological effects of **4-Methyloctanoic acid**.

**Objective:** To assess the impact of **4-Methyloctanoic acid** on plasma lipid levels in a mouse model.

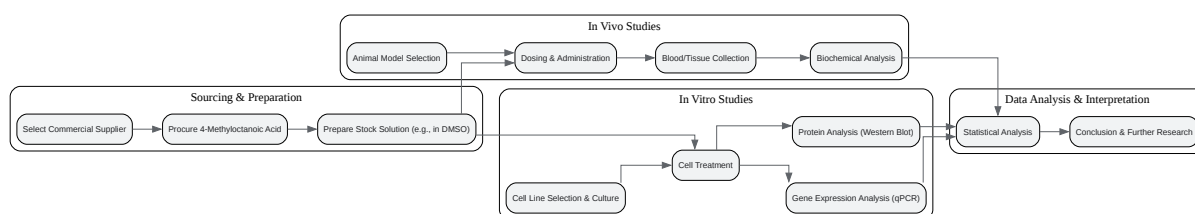
#### Methodology:

- **Animal Model:** A suitable mouse model (e.g., C57BL/6J mice) is selected.
- **Diet and Treatment:** Mice are fed a standard or high-fat diet, and **4-Methyloctanoic acid** is administered orally or via intraperitoneal injection at different doses for a set duration. A control group receives the vehicle.
- **Sample Collection:** Blood samples are collected at specified time points.
- **Lipid Profile Analysis:** Plasma levels of total cholesterol, triglycerides, HDL, and LDL are measured using commercially available assay kits.

## Visualizing Workflows and Pathways

### Experimental Workflow

The following diagram illustrates a general workflow for investigating the biological effects of **4-Methyloctanoic acid**.

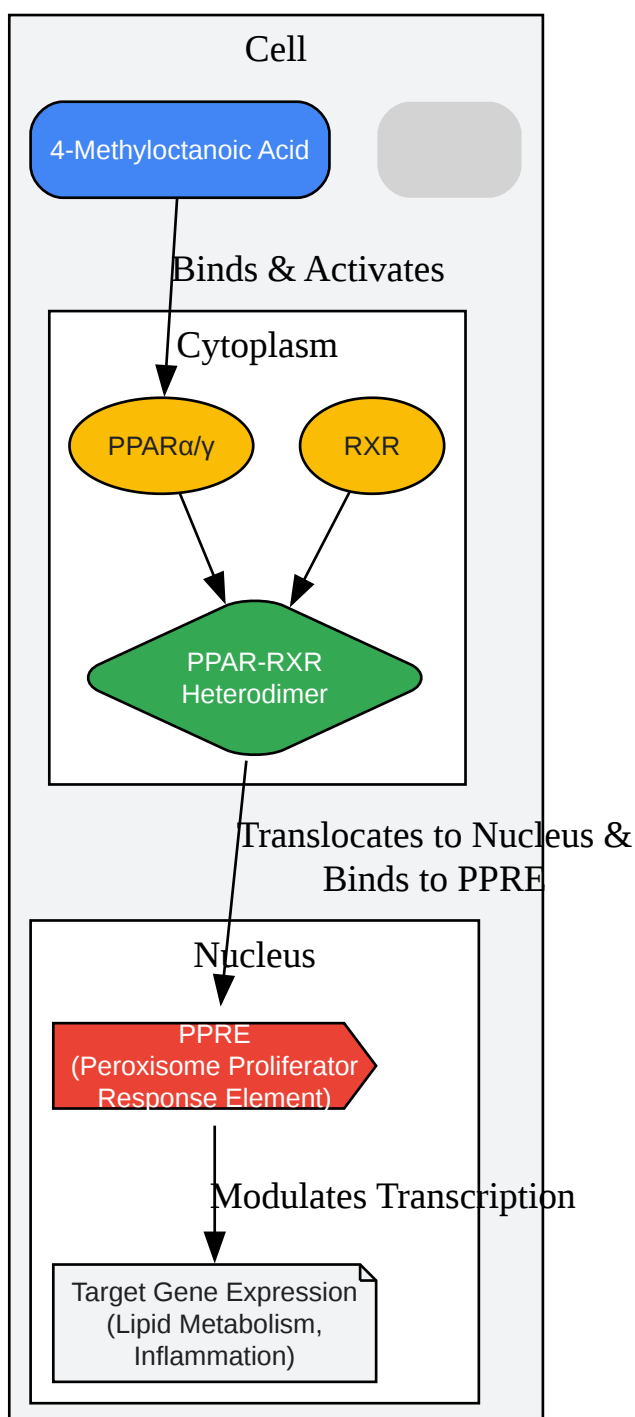


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A general experimental workflow for studying **4-Methyloctanoic acid**.

## Hypothetical Signaling Pathway

Based on the known activities of branched-chain fatty acids, the following diagram illustrates a hypothetical signaling pathway through which **4-Methyloctanoic acid** might exert its effects on gene expression.



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Hypothetical signaling pathway of **4-Methyloctanoic acid** via PPAR activation.

This guide serves as a foundational resource for researchers and professionals interested in **4-Methyloctanoic acid**. The information provided on commercial availability, technical

specifications, and potential biological activities is intended to facilitate further investigation into the scientific and therapeutic potential of this intriguing molecule.

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